

Essential Safety and Logistical Information for Handling BMPO

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Compound of Interest

Compound Name: BMPO

Cat. No.: B15605361

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This document provides comprehensive safety protocols and logistical guidance for the handling of 2-tert-butoxycarbonyl-2-methyl-3,4-dihydro-2H-pyrrole-1-oxide (**BMPO**), a spin-trapping reagent. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the product.

Data Presentation: Physical and Chemical Properties of BMPO

A summary of the key quantitative data for **BMPO** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₇ NO ₃
Molecular Weight	199.25 g/mol
Appearance	White to off-white or light yellow crystalline solid
Purity	≥98%
Melting Point	90-91 °C
Boiling Point	339.8 ± 35.0 °C at 760 mmHg
Solubility	DMF: ~25 mg/mL DMSO: ~25 mg/mL Ethanol: ~33 mg/mL PBS (pH 7.2): ~10 mg/mL
Storage Temperature	Store at -20°C for long-term stability (≥ 4 years). Can be shipped at room temperature. ^[1] For solutions in solvent: -80°C for 6 months; -20°C for 1 month. ^[1]
UV/Vis	λ _{max} : 239 nm

Experimental Protocols: Safe Handling and Operations

The following are step-by-step procedures for the safe handling of **BMPO** in a laboratory setting.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product name and CAS number (387334-31-8) on the label match the order.
- Ensure the container is properly sealed.
- Record the date of receipt on the container.

2. Storage of Solid **BMPO**:

- Store the sealed container in a freezer at -20°C.
- Keep the container in a dark and dry location.
- Ensure the storage area is well-ventilated.
- Segregate from incompatible materials, particularly strong oxidizing agents.

3. Preparation of **BMPO** Solutions:

- Before opening, allow the **BMPO** container to equilibrate to room temperature to prevent condensation of moisture.
- Conduct all weighing and solution preparation in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE) as detailed below.
- To prepare a stock solution, dissolve the solid **BMPO** in a suitable solvent such as DMSO, ethanol, or DMF.^[2] Purge the solvent with an inert gas before use.
- For aqueous solutions, **BMPO** can be dissolved directly in buffers like PBS (pH 7.2).^[2] It is recommended not to store aqueous solutions for more than one day.^[2]
- If precipitation occurs, gentle warming or sonication can be used to aid dissolution.^[1]
- Clearly label all solution containers with the chemical name, concentration, solvent, and date of preparation.

4. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat. Ensure arms are fully covered.

- Respiratory Protection: Not typically required when handling small quantities in a well-ventilated area or fume hood. If dust is generated, use a NIOSH-approved respirator.

5. Spill Cleanup Protocol:

- Minor Solid Spill (<1 gram):
 - Alert personnel in the immediate area.
 - Wear your full PPE.
 - Gently sweep the solid material using a brush and dustpan to avoid creating dust.
 - Place the spilled material into a labeled, sealable container for chemical waste.
 - Wipe the spill area with a damp cloth or paper towel.
 - Place the cleaning materials into the same waste container.
 - Wash the affected area with soap and water.
- Liquid Solution Spill:
 - Alert personnel and control sources of ignition if a flammable solvent was used.
 - Contain the spill using absorbent pads or materials, working from the outside in.
 - Once the liquid is absorbed, use tongs or a scoop to place the absorbent material into a labeled, sealable container for chemical waste.
 - Wipe the area with a damp cloth, and dispose of the cloth in the waste container.
 - Ensure the area is well-ventilated.

Disposal Plan

Proper disposal of **BMPO** and its containers is crucial to ensure environmental safety and regulatory compliance.

1. Unused Solid **BMPO** and Contaminated Materials:

- Unused or waste solid **BMPO** should be collected in a clearly labeled, sealed container designated for non-hazardous solid chemical waste.
- All materials used for spill cleanup (absorbent pads, contaminated gloves, paper towels) should also be placed in this container.
- The container should be labeled as "**BMPO** Waste" and include the major components.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

2. **BMPO** Solutions:

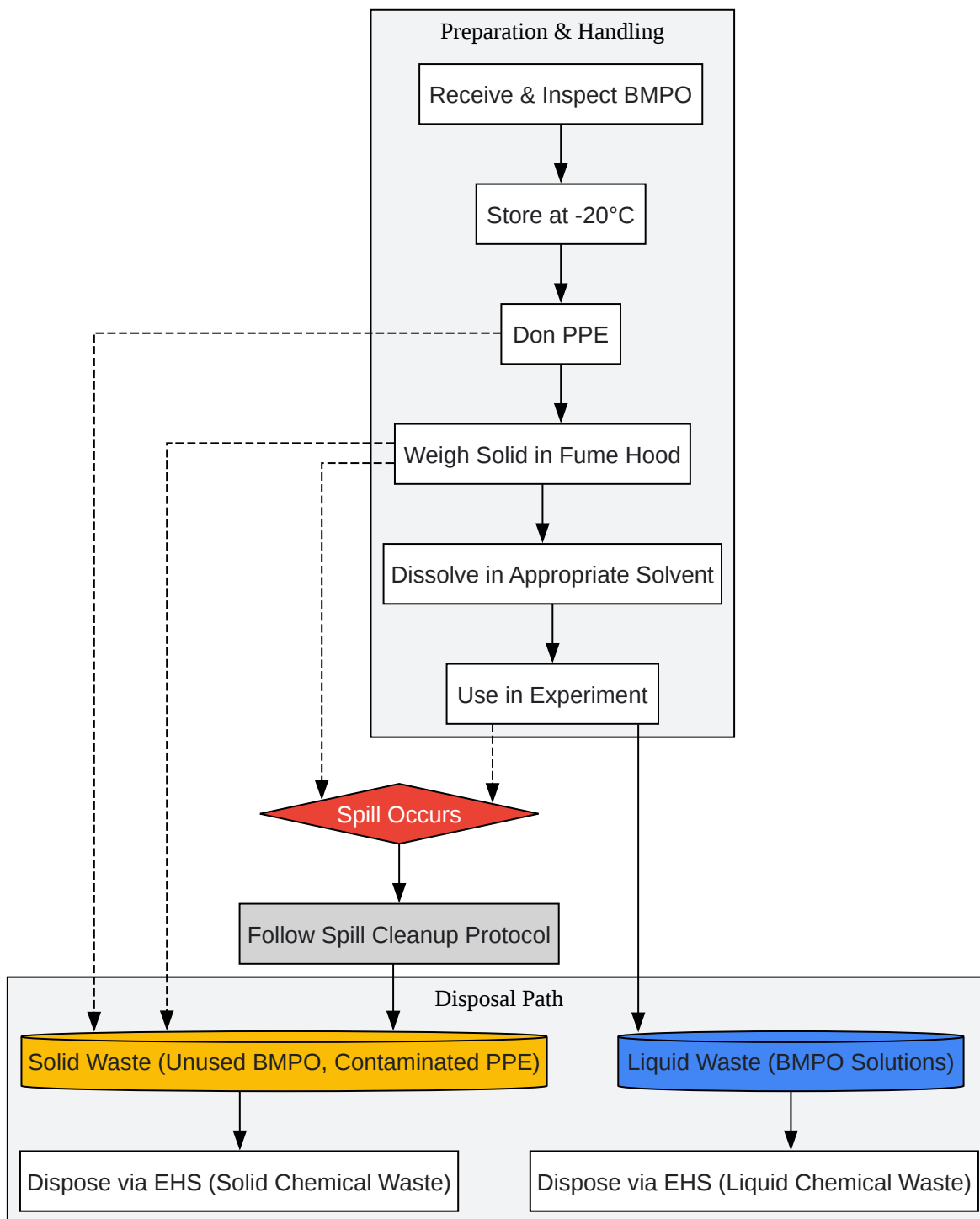
- Solutions of **BMPO** in organic solvents (e.g., DMSO, ethanol) should be collected in a labeled, sealed container for flammable liquid waste.
- Do not pour these solutions down the drain.
- Aqueous solutions of **BMPO** may be considered for drain disposal only if they are dilute and permissible by local regulations. It is best practice to consult with your institution's EHS for guidance. Generally, it is safer to collect all chemical solutions for proper disposal.

3. Empty Containers:

- Ensure the container is "RCRA empty," meaning no freestanding liquid remains.
- Deface the original label on the container to prevent misuse.
- Dispose of the empty container in the regular laboratory glass or solid waste stream, as permitted by your institution's policies.

Mandatory Visualization

The following diagram illustrates the workflow for the safe handling and disposal of **BMPO**.



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Workflow for handling and disposal of **BMPO**.

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References

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- 2. Non-Hazardous Wastes - Recycling - Treatment | Environmental Health and Safety | Oregon State University [ehs.oregonstate.edu]
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